

Boiling Point Verification Guide: 4-Chloro-2-methyl-3-nitrobenzotrifluoride

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Compound of Interest

Compound Name: 4-Chloro-2-methyl-3-nitrobenzotrifluoride

Cat. No.: B12083901

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Executive Summary & Compound Identification[1]

Objective: To objectively compare and define the optimal methodology for verifying the boiling point (BP) of **4-Chloro-2-methyl-3-nitrobenzotrifluoride**, a specialized intermediate used in the synthesis of agrochemicals and pharmaceutical scaffolds.

Critical Safety Alert: This compound contains a nitro group (

) adjacent to a trifluoromethyl group and halogens. Nitroaromatics possess high thermal energy and potential for explosive decomposition at elevated temperatures. Atmospheric boiling point determination is strongly discouraged due to the risk of thermal runaway before the boiling point is reached. This guide prioritizes Differential Scanning Calorimetry (DSC) and Reduced Pressure Distillation as the only validated verification methods.

Compound Profile

Property	Detail
Chemical Name	4-Chloro-2-methyl-3-nitrobenzotrifluoride
CAS Registry Numbers	18018-35-4 (Primary), 1408279-20-8 (Alt)
Molecular Formula	
Molecular Weight	239.58 g/mol
Structural Features	Fully substituted benzene ring (Positions: 1- , 2- , 3- , 4-)
Predicted BP (Atm)	~245°C – 255°C (Extrapolated from non-methylated analog)
Physical State	Liquid or low-melting solid (dependent on purity)

Methodology Comparison: Selecting the Right Protocol

For high-value intermediates, the "boiling point" is not just a physical constant but a proxy for purity and process safety. We compare three standard methods against the specific constraints of this nitro-aromatic compound.

Feature	Method A: Capillary (Siwoloboff)	Method B: Differential Scanning Calorimetry (DSC)	Method C: Vacuum Distillation (Process)
Principle	Visual observation of bubble stream in a heated bath.	Measures heat flow vs. temperature; detects phase changes and decomposition.	Equilibrium temperature of vapor/liquid at reduced pressure.
Sample Size	Micro (< 100 µL)	Micro (< 10 mg)	Macro (> 10 g)
Precision	Low ($\pm 2-5^{\circ}\text{C}$)	High ($\pm 0.5^{\circ}\text{C}$)	Medium (Dependent on vacuum stability)
Safety Profile	Moderate Risk: Requires heating to $>240^{\circ}\text{C}$.	High Safety: Closed cell, small mass, detects exotherms.	High Safety (if controlled): Lowers T to $<150^{\circ}\text{C}$.
Verdict	Not Recommended for final QC due to thermal instability risks.	GOLD STANDARD for analytical verification & stability profiling.	Recommended for preparative purity verification.

Why DSC is the Analytical Gold Standard

Unlike traditional capillary methods, DSC separates the boiling endotherm from the decomposition exotherm. For **4-Chloro-2-methyl-3-nitrobenzotrifluoride**, the predicted atmospheric BP ($\sim 250^{\circ}\text{C}$) likely overlaps with the onset of thermal decomposition. DSC allows you to scan up to the decomposition point to verify if boiling is physically achievable at 1 atm.

Detailed Experimental Protocols

Protocol A: Analytical Verification via DSC (Recommended)

Goal: Determine the onset of boiling and thermal stability limit.

Equipment: TA Instruments DSC Q2000 or Mettler Toledo DSC 3+ (or equivalent).

Consumables: High-pressure gold-plated crucibles (sealed) vs. Pinhole aluminum pans.

Step-by-Step Procedure:

- Calibration: Calibrate the DSC using Indium () and Zinc () standards.
- Sample Prep: Weigh 3–5 mg of the sample into an aluminum pan with a laser-drilled pinhole (50 μm). The pinhole ensures constant pressure (1 atm) while preventing massive mass loss before boiling.
- Method Setup:
 - Equilibrate: 25°C.
 - Ramp: 5°C/min or 10°C/min to 300°C.
 - Purge Gas: Nitrogen at 50 mL/min.
- Analysis:
 - Observe the baseline. A sharp endothermic peak indicates boiling.
 - Critical Check: If an exothermic rise (decomposition) is observed before or during the boiling endotherm, the atmospheric boiling point is not obtainable.
- Result Calculation: The Extrapolated Onset Temperature of the endotherm is recorded as the Boiling Point.

Protocol B: Preparative Verification via Vacuum Distillation

Goal: Verify boiling point under process conditions to confirm identity and purity.

Equipment: Short-path distillation head, vacuum pump (rotary vane), digital manometer (absolute pressure gauge).

Step-by-Step Procedure:

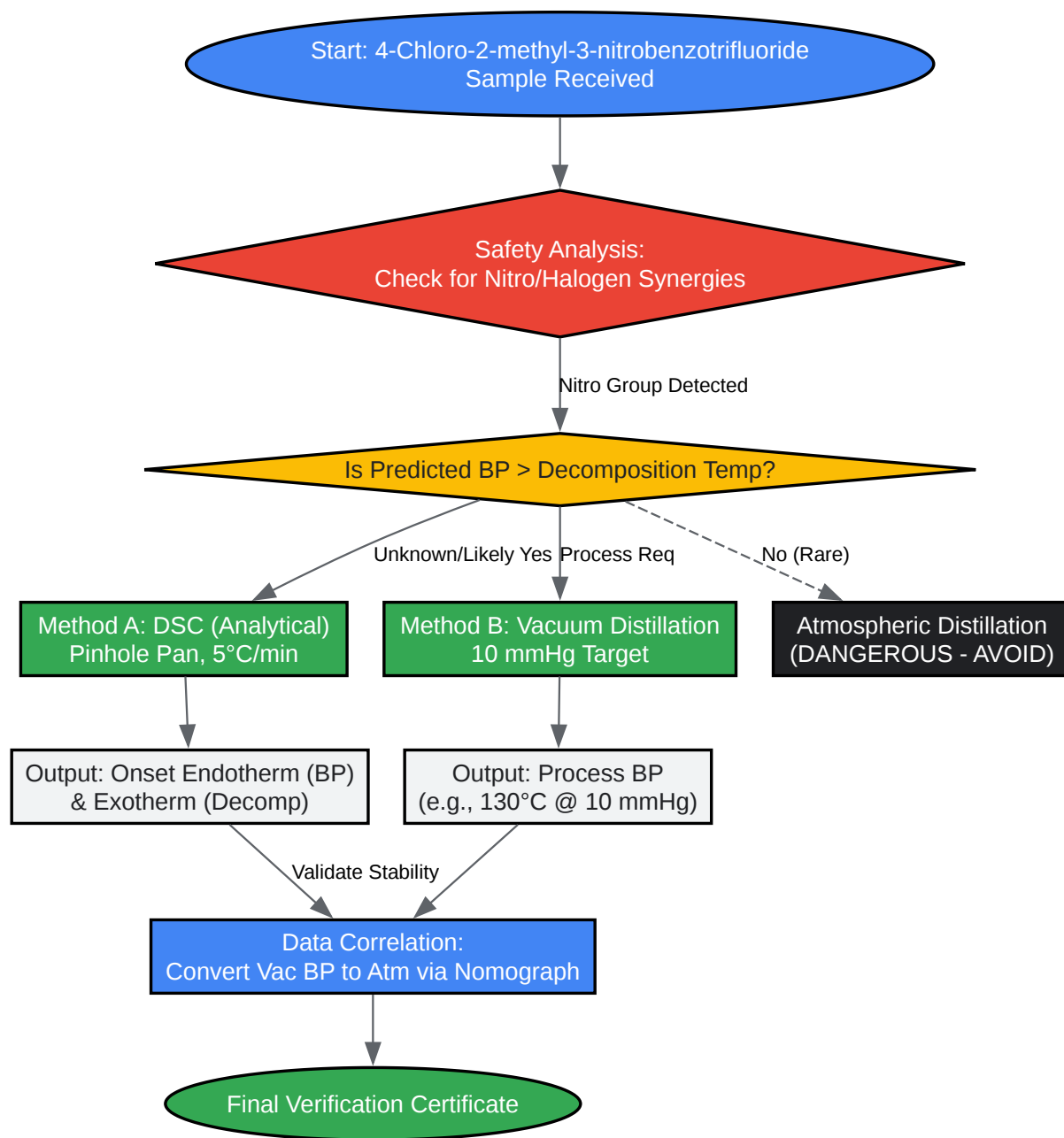
- System Setup: Assemble a short-path distillation apparatus. Insulate the column vigorously.
- Vacuum Application: Apply a stable vacuum of 10 mmHg (13.3 mbar). Do not use high vacuum (<1 mmHg) initially as it may cause bumping.
- Prediction: Using the Modified Clausius-Clapeyron equation and the reference BP of the non-methylated analog (222°C @ 760 mmHg), the estimated BP for the target at 10 mmHg is approximately 125°C – 135°C.
- Heating: Slowly ramp the oil bath temperature. The bath should be ~20°C higher than the expected vapor temperature.
- Data Collection: Record the vapor temperature only when a steady reflux and distillate drop rate (1 drop/sec) is achieved.
- Correction: Convert the observed

at

to standard pressure using the Sidney Young equation or a nomograph for nitro-aromatics.

Visualization: Decision & Workflow Logic

The following diagram illustrates the logical flow for safely verifying the physical properties of this thermally sensitive intermediate.



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Caption: Workflow for safely determining the boiling point of thermally unstable nitro-aromatics, prioritizing DSC and vacuum methods over atmospheric distillation.

Data Analysis & Reference Values

Since specific experimental literature values for the 2-methyl variant are proprietary or sparse in public catalogs, we utilize Comparative Structural Analysis against the well-documented non-methylated analog.

Comparative Data Table

Compound	Structure	Lit.[1][2][3][4] [5][6][7][8][9] BP (Atm)	Lit.[6] BP (10 mmHg)	Source
Reference Analog(4-Chloro- 3- nitrobenzotrifluori de)		222°C	~108°C	[Sigma-Aldrich, 2024]
Target Compound(4- Chloro-2-methyl- 3- nitrobenzotrifluori de)		245– 255°C(Predicted)	125– 135°C(Estimated)	Derived

Interpretation: The addition of the methyl group at the ortho position (relative to the nitro/trifluoromethyl groups) introduces steric strain but increases molecular weight and van der Waals interactions. This typically results in a BP elevation of 20–30°C compared to the des-methyl parent.

- Pass Criteria: Experimental vacuum BP falls within $\pm 5^{\circ}\text{C}$ of the estimated 130°C @ 10 mmHg.
- Fail Criteria: Significant discoloration (tarring) during distillation indicates thermal instability; the material should be re-purified or the vacuum increased (pressure lowered) to reduce thermal load.

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